

Proper Disposal of RWJ-445167: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: RWJ-445167

Cat. No.: B15573226

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Researchers and laboratory personnel engaged in drug development and scientific research must adhere to strict safety protocols for the handling and disposal of chemical compounds. This guide provides essential, immediate safety and logistical information for the proper disposal of **RWJ-445167**, a dual inhibitor of thrombin and factor Xa. Given the absence of a specific Safety Data Sheet (SDS), a precautionary approach, treating the compound as hazardous waste, is mandatory.

Pre-Disposal and Handling

Prior to disposal, it is crucial to handle **RWJ-445167** with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All handling should occur in a well-ventilated area, preferably within a chemical fume hood.

Disposal Protocol

The disposal of **RWJ-445167** must comply with all local, state, and federal regulations. The following step-by-step procedure outlines the recommended course of action:

- **Treat as Hazardous Waste:** In the absence of specific disposal information, **RWJ-445167** and any materials contaminated with it (e.g., vials, pipette tips, absorbent paper) must be treated as hazardous chemical waste.^{[1][2][3]}
- **Segregation:** Do not mix **RWJ-445167** waste with other waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.^{[2][3]} The container must be made of a material compatible with the chemical.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**RWJ-445167**," and any known hazard information. If the solvent used to dissolve **RWJ-445167** is also hazardous, it must also be listed on the label.
- **Container Management:** The waste container must be kept securely closed except when adding waste. Store the container in a designated satellite accumulation area within the laboratory.
- **Contact Environmental Health and Safety (EHS):** Your institution's Environmental Health and Safety (EHS) office is the primary resource for guidance on hazardous waste disposal. Contact them to schedule a pickup for the properly labeled waste container. Do not attempt to dispose of **RWJ-445167** down the drain or in regular trash.
- **Decontamination:** Any laboratory equipment that comes into contact with **RWJ-445167** should be decontaminated. If disposable, it should be discarded as hazardous waste. Non-disposable items should be thoroughly cleaned using a suitable solvent, and the rinsate collected as hazardous waste.
- **Empty Containers:** Empty containers that held **RWJ-445167** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container labels should be defaced before disposal in regular trash, if permitted by your institution's policies.

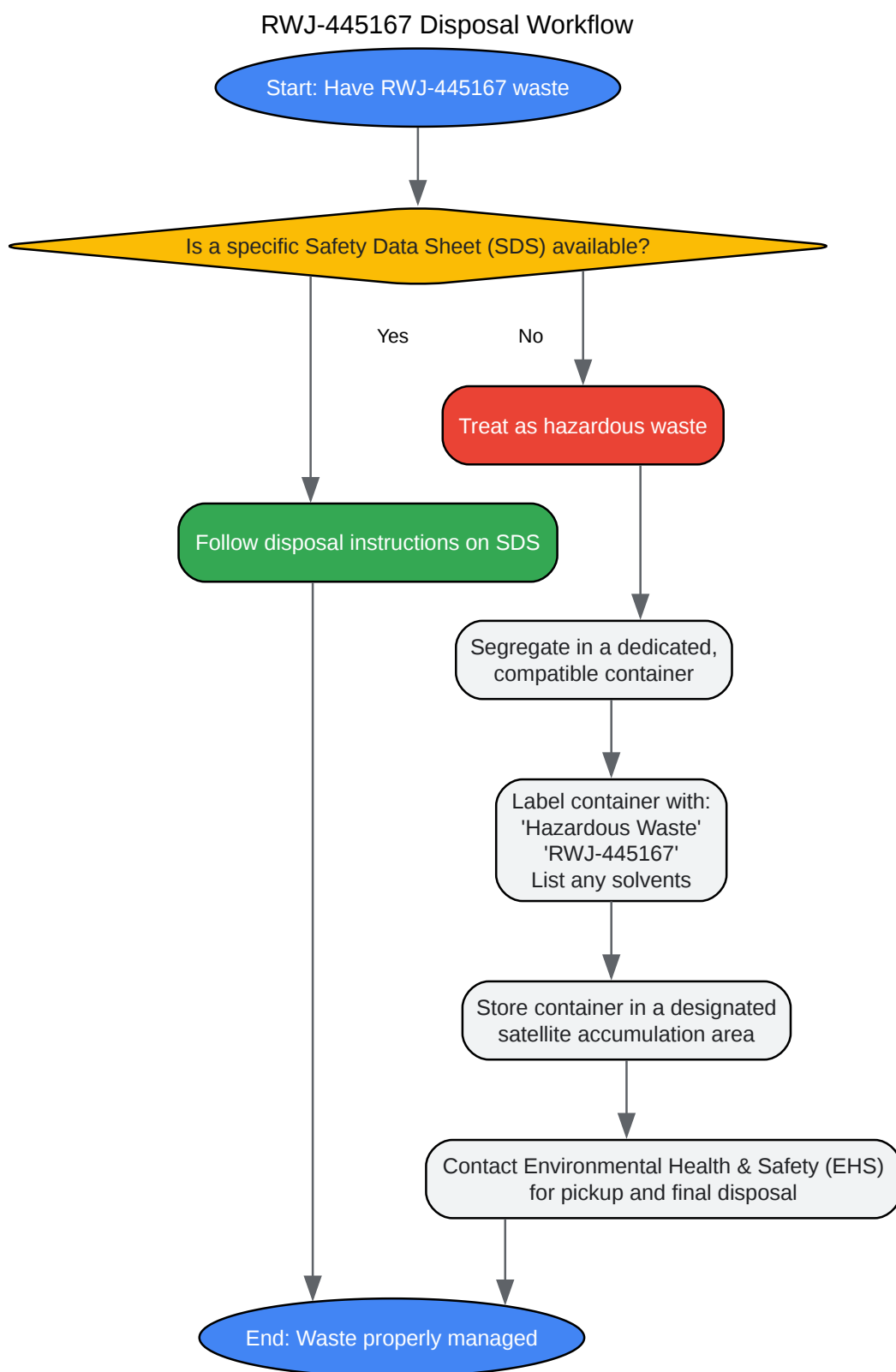
Quantitative Data Summary

Without a specific Safety Data Sheet, quantitative data for **RWJ-445167** is limited. The following table summarizes available information:

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₄ N ₆ O ₅ S	AdooQ Bioscience
Molecular Weight	436.49 g/mol	AdooQ Bioscience
Ki (thrombin)	4.0 nM	MedChemExpress
Ki (factor Xa)	230 nM	MedChemExpress

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **RWJ-445167**.



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Caption: Workflow for the safe disposal of **RWJ-445167**.

Disclaimer: This information is provided as a general guide. Always consult your institution's specific policies and procedures for hazardous waste management and contact your EHS office for definitive guidance.

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References

- [1. vumc.org \[vumc.org\]](https://www.vumc.org)
- [2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](#)
- [3. danielshealth.com \[danielshealth.com\]](https://www.danielshealth.com)
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